

Clavamycin B: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Clavamycin B*

Cat. No.: *B15563035*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Clavamycin B is a member of the clavam family of β -lactam antibiotics, a class of natural products that have garnered significant interest due to their unique structural features and biological activities. Produced by strains of the bacterium *Streptomyces hygroscopicus*, **Clavamycin B**, along with its congeners, represents a potential source for the development of new therapeutic agents. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, biological activity, and isolation of **Clavamycin B**, intended to serve as a valuable resource for researchers in the fields of natural product chemistry, microbiology, and drug discovery.

Chemical Structure

The chemical structure of **Clavamycin B** has been elucidated through extensive spectroscopic studies. It possesses the characteristic oxapenam core structure fused with a second five-membered ring.

IUPAC Name: (2R,4R)-5-amino-2-[[[(2R)-2-amino-3-hydroxy-3-[(3R,5S)-7-oxo-4-oxa-1-azabicyclo[3.2.0]heptan-3-yl]propanoyl]amino]-3,4-dihydroxypentanoic acid[1]

Molecular Formula: C₁₃H₂₂N₄O₈[1]

SMILES: C1[C@H]2N(C1=O)C--INVALID-LINK--C(--INVALID-LINK--O)O)C(=O)O">C@HN)O[1]

Chemical Structure Diagram:

Caption: 2D Chemical Structure of **Clavamycin B**.

Physicochemical and Spectroscopic Data

Detailed physicochemical and spectroscopic data are essential for the characterization and identification of **Clavamycin B**. The following tables summarize the available data.

Table 1: Physicochemical Properties of **Clavamycin B**

Property	Value	Reference
Molecular Weight	362.34 g/mol	[1]
Exact Mass	362.14376367 Da	[1]
XLogP3-AA	-7.7	[1]
Hydrogen Bond Donor Count	8	[1]
Hydrogen Bond Acceptor Count	10	[1]
Rotatable Bond Count	9	[1]

Table 2: Spectroscopic Data for **Clavamycin B**

Technique	Data	Reference
¹ H NMR	Specific chemical shifts and coupling constants have been determined but are not readily available in public databases. The original literature should be consulted for detailed assignments.	
¹³ C NMR	Specific chemical shifts have been determined but are not readily available in public databases. The original literature should be consulted for detailed assignments.	
Mass Spectrometry	The fragmentation pattern would be expected to show losses of water, ammonia, and cleavage of the side chains and the β -lactam ring.	

Biological Activity

Clavamycins exhibit a range of biological activities, including antifungal and antibacterial properties. The primary mechanism of action for many β -lactam antibiotics involves the inhibition of bacterial cell wall synthesis.

Table 3: Antimicrobial Activity of **Clavamycin B** (MIC values)

Organism	MIC (μ g/mL)	Reference
Data not available in publicly accessible databases.		

Note: The original research papers describing the discovery of clavamycins should be consulted for specific MIC values against a panel of microorganisms.

Experimental Protocols

The isolation and characterization of **Clavamycin B** involve a series of chromatographic and spectroscopic techniques. The following is a generalized protocol based on the methodologies reported for the clavamycin family of compounds.

Fermentation and Isolation

- **Fermentation:** *Streptomyces hygroscopicus* (e.g., strain NRRL 15846) is cultured in a suitable fermentation medium under optimized conditions to promote the production of clavamycins.
- **Harvesting and Extraction:** The fermentation broth is harvested, and the mycelium is separated from the supernatant. The active compounds are then extracted from the supernatant using a suitable organic solvent.
- **Purification:** The crude extract is subjected to a series of chromatographic purification steps. These typically include:
 - Adsorption chromatography on a non-functionalized resin (e.g., Amberlite XAD).
 - Gel filtration chromatography (e.g., Sephadex G-10).
 - Reversed-phase high-performance liquid chromatography (RP-HPLC) to yield the pure **Clavamycin B**.

Structure Elucidation

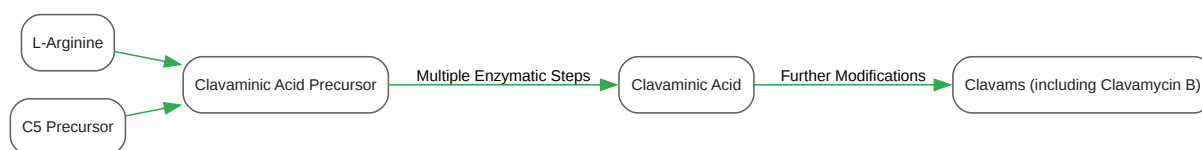
The determination of the chemical structure of **Clavamycin B** relies on a combination of spectroscopic methods:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to determine the exact molecular weight and elemental composition of the molecule. Tandem mass spectrometry (MS/MS) provides information about the fragmentation pattern, which helps in identifying structural motifs.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**

- ^1H NMR: Provides information about the number and types of protons in the molecule and their connectivity.
- ^{13}C NMR: Reveals the number and types of carbon atoms.
- 2D NMR (e.g., COSY, HSQC, HMBC): These experiments are crucial for establishing the complete connectivity of the carbon and proton skeleton of the molecule.

Biosynthesis of Clavams

The biosynthesis of clavams, including **Clavamycin B**, originates from the condensation of L-arginine and a five-carbon precursor derived from the pentose phosphate pathway. The pathway involves a series of enzymatic reactions, including the formation of the characteristic β -lactam ring and subsequent oxidative cyclizations.



[Click to download full resolution via product page](#)

Caption: Generalized Biosynthetic Pathway of Clavams.

Conclusion

Clavamycin B is a structurally intriguing natural product with potential biological activities. This technical guide has summarized the key information regarding its chemical structure, properties, and isolation. Further research is warranted to fully elucidate its pharmacological profile and to explore its potential as a lead compound for the development of new antimicrobial agents. The detailed experimental protocols and spectroscopic data from the original literature remain a critical resource for any future investigations into this fascinating molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Clavamycin B | C13H22N4O8 | CID 46173890 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Clavamycin B: A Comprehensive Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15563035/docs#clavamycin-b-a-comprehensive-technical-overview\]](https://www.benchchem.com/product/b15563035/docs#clavamycin-b-a-comprehensive-technical-overview)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check